

Evaluation of Neopentyl glycol dicaprylate as a bio-based alternative to synthetic esters

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Compound of Interest

Compound Name: Neopentyl glycol dicaprylate

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A Comparative Guide to Neopentyl Glycol Dicaprylate: A Bio-Based Ester Alternative

For Researchers, Scientists, and Drug Development Professionals: An objective evaluation of **Neopentyl Glycol Dicaprylate**/Dicaprate against traditional synthetic esters, supported by performance data and experimental methodologies.

Neopentyl Glycol Dicaprylate/Dicaprate is emerging as a high-performance, bio-based alternative to purely synthetic esters in the cosmetic, personal care, and pharmaceutical industries. Derived from the esterification of neopentyl glycol with vegetable-derived caprylic and capric acids, this ingredient offers a unique combination of desirable sensory properties, functional efficacy, and an improved environmental profile.[1] This guide provides a detailed comparison of its performance characteristics against common synthetic emollients, namely Propylene Glycol Dicaprylate/Dicaprate and cosmetic-grade Mineral Oil.

Quantitative Performance Analysis

The selection of an emollient is critical for formulation stability, sensory experience, and overall product performance. The following tables summarize key quantitative data for **Neopentyl Glycol Dicaprylate**/Dicaprate and two conventional synthetic esters.

Table 1: Physicochemical Properties



Property	Neopentyl Glycol Dicaprylate/Di caprate	Propylene Glycol Dicaprylate/Di caprate	Mineral Oil (Cosmetic Grade)	Test Method
INCI Name	Neopentyl Glycol Dicaprylate/Dica prate	Propylene Glycol Dicaprylate/Dica prate	Mineral Oil	N/A
Appearance	Clear, colorless to pale yellow liquid[2]	Oily liquid with low viscosity[3]	Colorless, odorless liquid[4]	Visual
Viscosity	Low (qualitative) [5]	9 - 12 mPa·s (@ 20°C)[3]	10.8 - 13.6 cSt (@ 40°C)[4]	ASTM D445[3]
Density	~0.94 g/cm³ (@ 25°C)[6]	0.91 - 0.93 g/cm ³ (@ 20°C)[3]	0.837 - 0.859 g/cm³ (@ 25°C) [4]	ISO 1183
Pour Point	Data not available	< -20°C[3]	-12°C[4]	ASTM D97
Flash Point	Data not available	Data not available	185°C[4]	ASTM D92

Table 2: Environmental Profile



Property	Neopentyl Glycol Dicaprylate/Di caprate	Propylene Glycol Dicaprylate/Di caprate	Mineral Oil	Test Method
Bio-based Origin	Yes (partially). Fatty acids from vegetable sources; Neopentyl Glycol can be biomass- balanced.[1]	Yes (partially). Fatty acids from vegetable sources.	No. Derived from petroleum.	Source Material
Biodegradability	Readily Biodegradable (Expected)	Readily Biodegradable (Expected)	Inherently biodegradable, but fails "readily" criteria. (56.3% in 28 days)[7]	OECD 301B/301F[7]
Bio-based Carbon Content	Data not available	Data not available	0%	ASTM D6866

Note: While specific OECD 301B/F results for **Neopentyl Glycol Dicaprylate**/Dicaprate were not found, similar short-chain esters are generally considered readily biodegradable. For example, Crodamol™ GTS, a bio-based emollient ester, is rated as readily biodegradable per OECD 301B.[8]

Table 3: Performance & Sensory Characteristics



Property	Neopentyl Glycol Dicaprylate/Di caprate	Propylene Glycol Dicaprylate/Di caprate	Mineral Oil	Test Method
Skin Feel	Light, silky, non- greasy, matte finish[1][5]	Light, non-oily, smooth, velvet feel[9]	Occlusive, can be greasy	Sensory Panel
Spreadability	High[5]	Excellent[10]	Medium to Low	Goniometer/Sen sory
Absorption	Good[5]	Good skin absorption[10]	Low (forms occlusive film)	Sensory Panel
Key Functions	Emollient, Dispersing Agent, Solubilizer[1][5]	Emollient, Solvent, Skin- Conditioning Agent[9][11]	Emollient, Occlusive, Lubricant[4]	Formulation Analysis

Experimental Protocols & Methodologies

The data presented in this guide are based on standardized testing methodologies to ensure comparability and reproducibility. Below are summaries of the key experimental protocols.

Kinematic Viscosity (ASTM D445)

This test method determines the kinematic viscosity of liquid petroleum products, both transparent and opaque, by measuring the time for a volume of liquid to flow under gravity through a calibrated glass capillary viscometer at a controlled temperature.[10] The dynamic viscosity can be calculated by multiplying the kinematic viscosity by the density of the liquid.

Flash Point by Cleveland Open Cup (ASTM D92)

This method determines the flash and fire points of petroleum products. The sample is heated in an open cup at a controlled rate. A small test flame is passed across the cup at regular intervals, and the flash point is the lowest temperature at which the vapors above the liquid ignite momentarily.[4]



Pour Point (ASTM D97)

This test method is intended for petroleum products. After preliminary heating, the sample is cooled at a specified rate and examined at intervals of 3°C for flow characteristics. The lowest temperature at which movement of the specimen is observed is recorded as the pour point.

Ready Biodegradability – CO2 Evolution Test (OECD 301B)

This method provides an indication of the "ready biodegradability" of a substance. A solution of the test substance in a mineral medium is inoculated with microorganisms (e.g., from activated sludge) and aerated for 28 days. The degradation is measured by the amount of carbon dioxide produced. A substance is considered "readily biodegradable" if it reaches >60% of its theoretical CO2 production within a 10-day window during the 28-day test.[12][13]

Bio-based Content (ASTM D6866)

This method determines the bio-based content of samples using radiocarbon analysis. It distinguishes carbon originating from contemporary biomass (which contains Carbon-14) from carbon derived from fossil fuels (which contains no Carbon-14). The result is expressed as a percentage of bio-based carbon relative to the total organic carbon in the sample.[14][15]

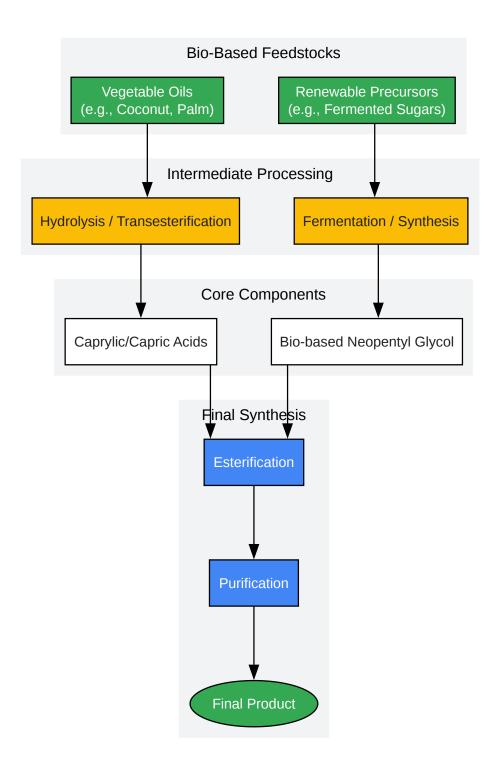
Emollient Spreadability

This can be measured instrumentally or via a sensory panel. An instrumental method involves applying a standardized volume of the emollient to a synthetic skin-mimicking substrate. The area covered by the emollient is measured at specific time intervals (e.g., 10 minutes) to determine the spreading value in mm². Higher values indicate better spreadability.[4][16]

Visualizing Key Processes

To further elucidate the evaluation process, the following diagrams illustrate the production pathway of a bio-based ester and a typical workflow for comparative performance testing.

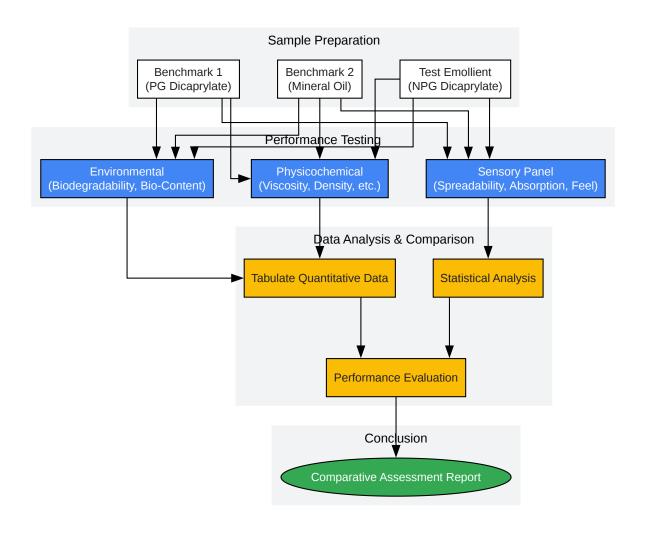




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Caption: Synthesis pathway for bio-based Neopentyl Glycol Dicaprylate.





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